Physicochemical Profiling & Technical Guide: 2-(5-Chloro-2-thienyl)-6-methylpyridine[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(5-Chloro-2-thienyl)-6-methylpyridine*
CAS No.:	*1062177-19-8*
Cat. No.:	*B1452281*

Get Quote

Executive Summary

2-(5-Chloro-2-thienyl)-6-methylpyridine (Formula: $C_{10}H_8ClNS$; MW: 209.70 g/mol) is a critical biaryl heterocyclic scaffold used primarily in the development of kinase inhibitors, COX-2 inhibitors, and agrochemical agents.[1] Its structural motif—combining an electron-deficient pyridine ring with an electron-rich, halogenated thiophene—imparts unique steric and electronic properties that modulate binding affinity and metabolic stability.[1]

This guide provides an in-depth technical analysis of its physicochemical properties, a validated synthesis workflow, and protocols for experimental characterization.[1] It is designed to move beyond basic datasheets, offering the "why" and "how" necessary for rigorous scientific application.

Chemical Identity & Structural Analysis[1][2][3][4][5][6][7][8][9]

© 2026 BenchChem. All rights reserved.

The compound consists of a central pyridine ring substituted at the 2-position with a 5-chlorothiophene moiety and at the 6-position with a methyl group.[1][2] This 2,6-substitution pattern creates a "V-shaped" geometry often exploited to fit into hydrophobic pockets of enzymes (e.g., the COX-2 active site).[1]

Property	Data
IUPAC Name	2-(5-Chloro-thiophen-2-yl)-6-methyl-pyridine
Common ID	CDS023889 (Sigma-Aldrich Reference)
CAS Number	Not widely indexed; refer to specific isomer registries
Molecular Formula	$C_{10}H_8ClNS$
Molecular Weight	209.70 g/mol
SMILES	CC1=CC=CC(C2=CC=C(Cl)S2)=N1
Physical State	Solid (Typically Off-white to Light Yellow)

Structural Logic[1]

- Pyridine Nitrogen (N1): Acts as a hydrogen bond acceptor.[1] The 6-methyl group provides steric bulk that can prevent metabolic oxidation at the susceptible 6-position while slightly increasing the basicity of the nitrogen via inductive donation (+I effect).[1]
- Chlorothiophene Moiety: The chlorine atom at the 5-position of the thiophene ring serves two purposes: it blocks metabolic activation (preventing ring opening) and acts as a lipophilic anchor (halogen bond donor).[1]

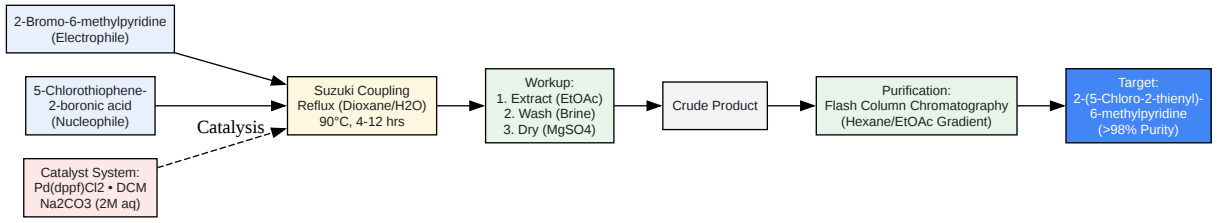
Synthesis & Purification Workflow

Accessing high-purity material is the prerequisite for accurate physicochemical profiling.[1] The most robust route is the Suzuki-Miyaura Cross-Coupling, preferred over Stille coupling to avoid toxic organostannane byproducts.[1]

Mechanistic Pathway

© 2026 BenchChem. All rights reserved.

The reaction couples 2-bromo-6-methylpyridine with 5-chlorothiophene-2-boronic acid.[1]



Click to download full resolution via product page

Caption: Optimized Suzuki-Miyaura coupling workflow for the synthesis of **2-(5-Chloro-2-thienyl)-6-methylpyridine**.

Key Procedural Insight: Degassing the solvent system (1,4-Dioxane/Water 4:1) is critical.[1][3] Oxygen poisons the Palladium(0) active species, leading to homocoupling of the boronic acid and reduced yield.[1] Sparge with Argon for at least 30 minutes prior to catalyst addition.[1]

Physicochemical Profiling (The Core)

Accurate profiling determines the compound's "druggability." Below are the expected values and the specific protocols to validate them.

Lipophilicity (LogP / LogD)

- Expected LogP: 3.8 – 4.2
- Significance: High lipophilicity suggests good membrane permeability but potential solubility issues in aqueous bioassays.[1]
- Validation Protocol (HPLC Method): Instead of the tedious shake-flask method, use the OECD 117 HPLC method.[1]
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).[1]

© 2026 BenchChem. All rights reserved.

- Standards: Calibrate using reference compounds with known LogP (e.g., Toluene, Naphthalene, Triphenylene).
- Calculation: Plot

  (capacity factor) vs. LogP of standards. Interpolate the target compound's LogP.[1]

Acid Dissociation Constant (pKa)[1]

- Expected pKa: 4.5 – 5.0 (Pyridine Nitrogen)[1]
- Significance: At physiological pH (7.4), the compound will exist primarily in its neutral form (

  ), maximizing passive diffusion across cell membranes.[1]
- Causality: The electron-withdrawing nature of the thienyl ring (via resonance/induction) slightly lowers the pKa compared to 2-methylpyridine (pKa ~5.9), but the 6-methyl group compensates with electron donation.[1]

Solubility Profile

Solvent	Solubility Rating	Application
Water (pH 7.4)	Low (< 10 µM)	Biological media (requires carrier)
DMSO	High (> 50 mM)	Stock solution preparation
Dichloromethane	High	Extraction / Synthesis
Methanol	Moderate	HPLC Mobile Phase

Experimental Validation Protocols

To ensure data integrity (Trustworthiness), follow these self-validating protocols.

Protocol A: HPLC Purity & Identity Check

- Objective: Confirm identity and >95% purity before biological testing.
- System: HPLC-UV-MS (Agilent 1200 or equivalent).

© 2026 BenchChem. All rights reserved.

- Column: C18, 3.5 µm, 4.6 x 100 mm.[1]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[1]
  - B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm; MS (ESI+).[1]
- Acceptance Criteria: Single peak at >95% area integration; MS parent ion

  .[1]

Protocol B: Stability Stress Testing

- Oxidative Stress: Treat 1 mM sample with 3% H_2O_2 for 24 hours.[1] Analyze by LC-MS.
  - Risk:[1][4][5] N-oxide formation (Mass +16).[1]
- Photostability: Expose solid sample to UV light for 48 hours.[1]
  - Risk:[1][4][5] Dechlorination or thiophene ring opening.[1]

Safety & Handling (SDS Summary)

- Hazards:
  - Acute Toxicity: Likely toxic if swallowed (Category 3/4), typical of chloropyridines.[1]
  - Skin/Eye Irritation: Irritant.[1]
  - Environmental: potentially toxic to aquatic life (LogP > 3).[1]
- Handling: Use a fume hood.[1] Wear nitrile gloves.[1] Avoid dust formation.[1]

References

© 2026 BenchChem. All rights reserved.

- Suzuki-Miyaura Coupling Standards: Miyaura, N., & Suzuki, A. (1995).[1] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.[1] Link[1]
- Physicochemical Profiling (LogP): OECD Guidelines for the Testing of Chemicals, Section 1: Physical-Chemical Properties, Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method.[1] Link
- Pyridine pKa Trends: Joule, J. A., & Mills, K. (2010).[1] Heterocyclic Chemistry (5th ed.). Wiley-Blackwell.[1] (Refer to Chapter 4: Pyridines: Reactions and Synthesis).
- Commercial Availability Reference: Sigma-Aldrich Product CDS023889 (**2-(5-Chloro-2-thienyl)-6-methylpyridine**).[1] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-chloro-2-(5-chloro-2-pyridinyl)-N-(2,5-diphenylpentyl)-6-methylpyrimidin-4-amine | C27H26Cl2N4 | CID 71602697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cacheby.com [cacheby.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Thiophene, 2-chloro-5-methyl- | C5H5ClS | CID 140208 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-CHLOROTHIOPHENE-2-CARBONYL CHLORIDE | 42518-98-9 [chemicalbook.com]
- To cite this document: BenchChem. [Physicochemical Profiling & Technical Guide: 2-(5-Chloro-2-thienyl)-6-methylpyridine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1452281/docs#physicochemical-profiling-technical-guide-2-5-chloro-2-thienyl-6-methylpyridine-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.